

An In-Depth Technical Guide to the Safe Handling of 1,1-Diethylurea

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Compound of Interest

Compound Name: 1,1-Diethylurea

CAS No.: 634-95-7

Cat. No.: B1203175

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Introduction: Understanding the Chemical Landscape of 1,1-Diethylurea

1,1-Diethylurea (CAS No. 634-95-7), a substituted urea derivative, is a valuable compound in various research and development applications, including the synthesis of molecular adducts with nitro-substituted aromatic carboxylic acids.^[1] Its utility in the laboratory necessitates a thorough understanding of its safety profile and the implementation of robust handling protocols to ensure the well-being of researchers and the integrity of experimental outcomes. This guide provides a comprehensive overview of the hazards associated with **1,1-Diethylurea**, detailed procedures for its safe handling and storage, and emergency response protocols, grounded in established safety principles and data.

Hazard Identification and Risk Assessment

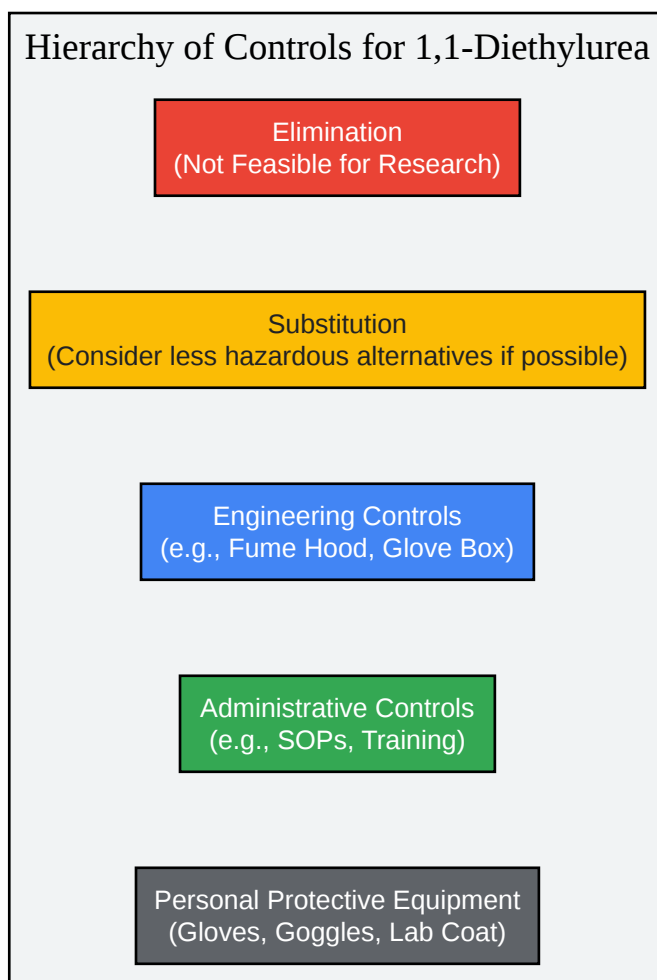
A foundational element of laboratory safety is a comprehensive understanding of the intrinsic hazards of a chemical. **1,1-Diethylurea** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity (Oral)	4	H302: Harmful if swallowed	Warning	

The primary and officially recognized hazard of **1,1-Diethylurea** is its acute oral toxicity. Ingestion of this compound can lead to harmful health effects. While comprehensive toxicological data such as specific LD50 (lethal dose, 50%) values for dermal or inhalation routes are not readily available, it is prudent to treat **1,1-Diethylurea** with a high degree of caution. Substituted ureas, as a class of compounds, have been noted in toxicological literature for their potential to induce methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its ability to transport oxygen. Although this has not been specifically documented for **1,1-Diethylurea**, the structural similarity warrants consideration in risk assessments, particularly in cases of significant exposure.

The Hierarchy of Controls: A Proactive Approach to Safety

To mitigate the risks associated with handling **1,1-Diethylurea**, a systematic approach based on the hierarchy of controls is essential. This framework prioritizes the most effective control measures to minimize exposure.



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Diagram 1: Hierarchy of Controls for **1,1-Diethylurea**.

- **Elimination and Substitution:** In a research context where **1,1-Diethylurea** is the subject of study, elimination is not feasible. Substitution with a less hazardous chemical should be considered if the experimental design allows.
- **Engineering Controls:** These are the most effective measures for minimizing exposure. Due to the powdered nature of **1,1-Diethylurea** and its hygroscopic properties, handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of airborne particles. For highly sensitive work or when handling larger quantities, a glove box with a controlled atmosphere is recommended.

- **Administrative Controls:** The development and strict adherence to Standard Operating Procedures (SOPs) for handling **1,1-Diethylurea** are crucial. All personnel must receive comprehensive training on the specific hazards and handling procedures for this compound. Designate specific areas for the storage and handling of **1,1-Diethylurea**.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with other controls. The required PPE for handling **1,1-Diethylurea** includes:
 - **Eye Protection:** Chemical safety goggles are mandatory.
 - **Hand Protection:** Nitrile gloves are recommended to prevent skin contact.
 - **Body Protection:** A fully-buttoned laboratory coat must be worn.

Experimental Protocols: From Receipt to Disposal

Handling and Weighing of Hygroscopic 1,1-Diethylurea

1,1-Diethylurea is a hygroscopic solid, meaning it readily absorbs moisture from the atmosphere. This can affect the accuracy of weighing and the reactivity of the compound. The following protocol is designed to minimize moisture absorption and ensure accurate measurements.

- **Preparation:** Before opening the container, allow it to equilibrate to the ambient temperature of the laboratory to prevent condensation. Prepare all necessary equipment (spatulas, weigh boats, receiving flasks) and ensure they are clean and dry.
- **Inert Atmosphere (Recommended):** For sensitive applications, perform weighing inside a glove box under an inert atmosphere (e.g., nitrogen or argon).
- **Rapid Weighing (in a Fume Hood):** If a glove box is not available, conduct the weighing process in a chemical fume hood.
 - Minimize the time the primary container is open.
 - Use a clean, dry spatula to quickly transfer the desired amount of **1,1-Diethylurea** to a pre-tared, dry weighing vessel.

- Immediately and securely reseal the primary container.
- Solution Preparation: If preparing a solution, add the weighed **1,1-Diethylurea** to the solvent in the receiving flask as quickly as possible.

Storage Requirements

Proper storage is critical to maintaining the stability and integrity of **1,1-Diethylurea**.

- Container: Keep the compound in its original, tightly sealed container.[\[1\]](#)
- Environment: Store in a cool, dry, and well-ventilated area, away from direct sunlight and heat. A recommended storage temperature is between 2-8°C.[\[1\]](#)
- Incompatibilities: **1,1-Diethylurea** is incompatible with strong oxidizing agents.[\[1\]](#) Segregate it from such materials to prevent hazardous reactions.

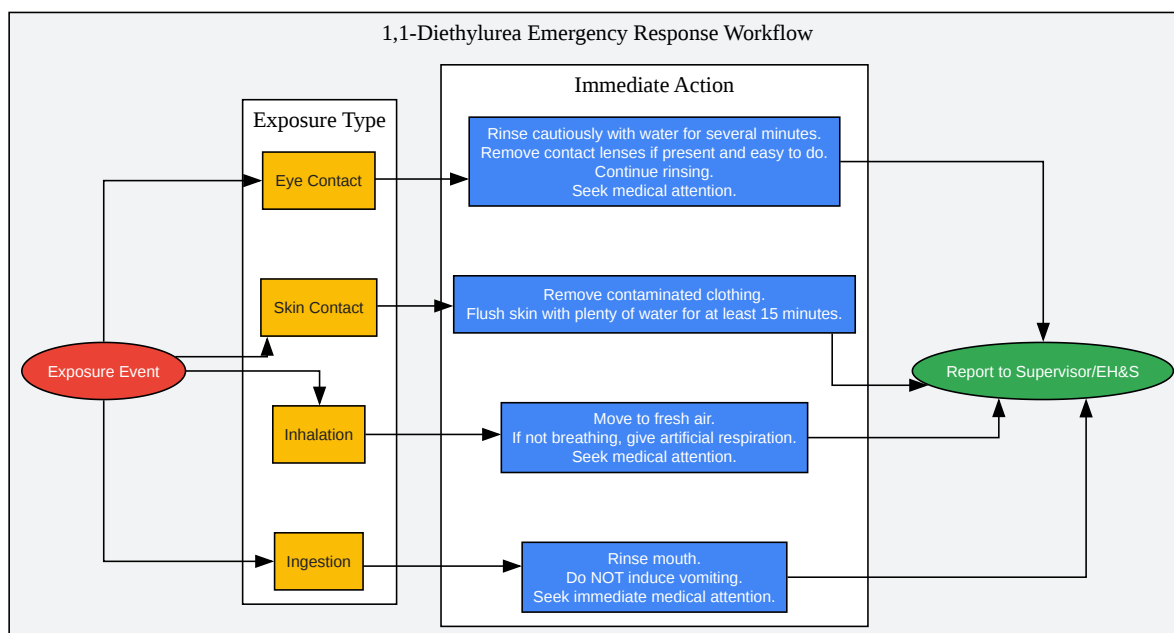
Waste Disposal

Chemical waste must be managed according to institutional and local regulations.

- Waste Collection: Collect all waste containing **1,1-Diethylurea** (including contaminated PPE, weigh boats, and excess material) in a designated, compatible, and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the chemical name "**1,1-Diethylurea**."
- Disposal Request: Once the container is full or no longer in use, submit a chemical waste collection request to your institution's Environmental Health & Safety (EH&S) department. Do not dispose of **1,1-Diethylurea** down the drain.

Emergency Procedures: A Calm and Coordinated Response

In the event of an exposure or spill, a swift and informed response is crucial.



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Diagram 2: Emergency Response Workflow for **1,1-Diethylurea** Exposure.

First-Aid Measures

- Ingestion: If **1,1-Diethylurea** is swallowed, rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]
- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention.[1]

- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin area with copious amounts of water for at least 15 minutes.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[\[1\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire involving **1,1-Diethylurea**.[\[1\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases, including carbon monoxide and oxides of nitrogen, may be generated through thermal decomposition or combustion.[\[1\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel from the area. Wear appropriate PPE, including respiratory protection, gloves, and eye protection.
- Containment and Clean-up: For a small spill, carefully sweep up the solid material, avoiding the generation of dust. Place the collected material into a suitable, clean, dry, and closed container for disposal.[\[1\]](#) Ventilate the area and wash the spill site after the material has been removed.

Toxicological and Ecological Considerations

Toxicological Profile

As previously mentioned, the primary known toxicological concern for **1,1-Diethylurea** is its classification as harmful if swallowed (Acute Toxicity, Oral, Category 4). There is a lack of comprehensive data on other toxicological endpoints such as carcinogenicity, mutagenicity, or reproductive toxicity. It is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[\[1\]](#)

Ecological Information

Specific ecotoxicological data for **1,1-Diethylurea** is limited. However, like many synthetic organic compounds, its release into the environment should be avoided. The environmental fate of related urea compounds can be influenced by factors such as biodegradation and hydrolysis. Given its water solubility of 50 g/L, there is a potential for mobility in aqueous environments. All waste must be disposed of in accordance with environmental regulations to prevent contamination of soil and waterways.

Conclusion: A Culture of Safety

The safe and effective use of **1,1-Diethylurea** in a research setting is predicated on a thorough understanding of its hazards and the diligent application of appropriate safety protocols. By adhering to the principles of the hierarchy of controls, implementing detailed handling and storage procedures, and being prepared for emergency situations, researchers can minimize risks and foster a strong culture of safety in the laboratory. This guide serves as a foundational resource, and it is imperative that all personnel consult their institution's specific safety guidelines and the most current Safety Data Sheet before working with this compound.

References

- Cole-Parmer. (n.d.). Material Safety Data Sheet - **1,1-Diethylurea**. Retrieved from [\[Link\]](#)

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Sources

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